

"material safety data sheet (MSDS) for methyl 2-methyl-5-nitrobenzoate"

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Compound of Interest

Compound Name: Methyl 2-methyl-5-nitrobenzoate

Cat. No.: B181682

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **Methyl 2-methyl-5-nitrobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and experimental protocols related to **methyl 2-methyl-5-nitrobenzoate**. The information is intended for use by professionals in research and development environments.

Chemical Identification and Physical Properties

Methyl 2-methyl-5-nitrobenzoate is a nitroaromatic compound with the molecular formula $C_9H_9NO_4$.^[1] It is also known by the synonyms 2-Methyl-5-nitrobenzoic acid methyl ester and methyl 5-nitro-o-toluate.

Table 1: Physical and Chemical Properties of **Methyl 2-methyl-5-nitrobenzoate**

Property	Value	Source
Molecular Formula	C9H9NO4	PubChem[1]
Molecular Weight	195.17 g/mol	PubChem[1]
CAS Number	77324-87-9	PubChem[1]
Appearance	White to light yellow powder or crystals	Tokyo Chemical Industry Co., Ltd.
Melting Point	67.0 to 71.0 °C	Tokyo Chemical Industry Co., Ltd.
Solubility	Soluble in Methanol	Tokyo Chemical Industry Co., Ltd.

Hazard Identification and Safety Precautions

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **methyl 2-methyl-5-nitrobenzoate** is classified as harmful if swallowed.[1]

Table 2: GHS Hazard Information for **Methyl 2-methyl-5-nitrobenzoate**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed

Source: Aggregated GHS information provided to the ECHA C&L Inventory[1]

Recommended Safety Precautions:

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[2]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[2]

- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).[2]
- Body Protection: Wear a lab coat.[2]
- Hygiene Practices: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[2]

First Aid Measures

In case of exposure, follow these first-aid measures:

- If Swallowed: Do not induce vomiting. Rinse mouth with water and drink plenty of water. Seek immediate medical attention.[2]
- If on Skin: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing.[2]
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[2]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[2]

Handling, Storage, and Disposal

Handling:

- Minimize dust generation when weighing or transferring the solid.[2]
- Avoid contact with incompatible materials such as strong oxidizing agents.[2]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2]

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.[2] Nitroaromatic compounds can be environmental contaminants and may require specialized disposal

methods.[3]

Experimental Protocols

Synthesis of **Methyl 2-methyl-5-nitrobenzoate**

A common method for the synthesis of **methyl 2-methyl-5-nitrobenzoate** is the esterification of 2-methyl-5-nitrobenzoic acid.[4][5]

Materials:

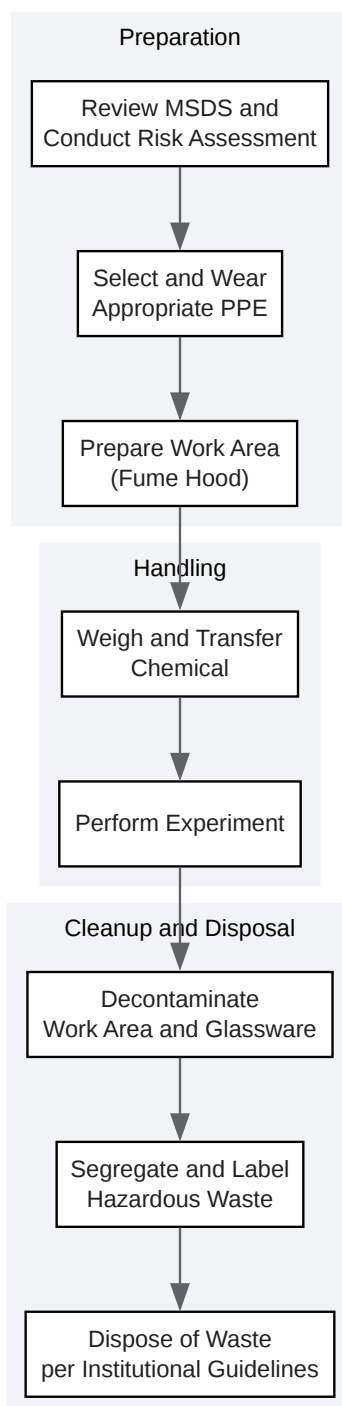
- 2-methyl-5-nitrobenzoic acid
- Potassium carbonate (K_2CO_3)
- N,N-dimethylformamide (DMF)
- Iodomethane
- Ethyl acetate (EA)
- Anhydrous sodium sulfate (Na_2SO_4)
- Water

Procedure:

- Suspend 2-methyl-5-nitrobenzoic acid (15 g, 82.8 mmol) and potassium carbonate (17.2 g, 124.2 mmol) in N,N-dimethylformamide (75 mL) in a dry round-bottom flask.[4][5]
- Slowly add iodomethane (6.7 mL) dropwise to the suspension at room temperature.[4][5]
- Stir the reaction mixture at room temperature overnight (approximately 12 hours).[4][5]
- After the reaction is complete, pour the mixture into water (500 mL).[4][5]
- Extract the aqueous phase three times with ethyl acetate.[4][5]

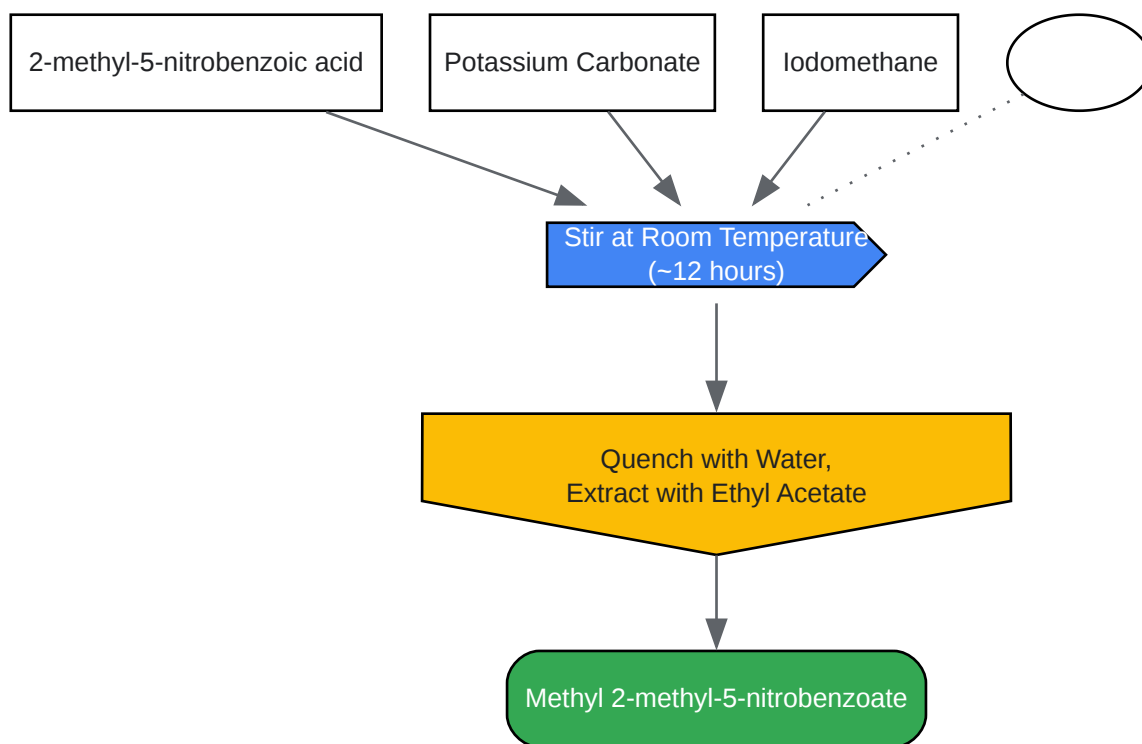
- Combine the organic phases, dry with anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield **methyl 2-methyl-5-nitrobenzoate** as a yellow solid.[4][5]

Visualizations



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Caption: Workflow for Safe Handling of Chemical Powders.



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Caption: Synthesis Pathway for **Methyl 2-methyl-5-nitrobenzoate**.

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